

Application Notes and Protocols for Benzene, [2-(methylthio)ethyl]- in Materials Science

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Compound of Interest

Compound Name: Benzene, [2-(methylthio)ethyl]-

Cat. No.: B3054268

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Application Notes and Protocols for **Benzene, [2-(methylthio)ethyl]-** in Materials Science

Note to the Reader: Extensive searches of scientific literature, patent databases, and chemical supplier information have revealed no specific documented applications of **Benzene, [2-(methylthio)ethyl]-** (CAS Number: 5925-63-3) in the field of materials science. The information available for this compound is primarily limited to its basic chemical and physical properties.

This document provides the available data for **Benzene, [2-(methylthio)ethyl]-**. Additionally, as a point of reference for potential research directions, information on the related but distinct monomer, 2-(methylthio)ethyl methacrylate, is included, as it has documented applications in polymer and materials science.

Benzene, [2-(methylthio)ethyl]-: Physicochemical Properties and Synthesis

While no materials science applications are documented, understanding the properties and synthesis of **Benzene, [2-(methylthio)ethyl]-** is crucial for any future evaluation of its potential in this field.

Chemical and Physical Properties

The following table summarizes the known physicochemical properties of **Benzene, [2-(methylthio)ethyl]-**.

Property	Value	Source
CAS Number	5925-63-3	[1]
Molecular Formula	C ₉ H ₁₂ S	[1]
Molar Mass	152.26 g/mol	[1]
Alternate Names	Methyl 2-phenylethyl sulfide	[2]

Proposed Synthesis Protocol

A plausible synthetic route to **Benzene, [2-(methylthio)ethyl]-** involves the nucleophilic substitution of a phenethyl halide with sodium thiomethoxide. A detailed, generalized protocol for this synthesis is provided below.

Reaction:

(2-Bromoethyl)benzene + Sodium thiomethoxide → **Benzene, [2-(methylthio)ethyl]-** + Sodium bromide

Materials:

- (2-Bromoethyl)benzene
- Sodium thiomethoxide (NaSCH₃)
- Anhydrous polar aprotic solvent (e.g., Dimethylformamide - DMF, or Acetone)
- Deionized water
- Diethyl ether (or other suitable extraction solvent)
- Anhydrous magnesium sulfate (or sodium sulfate)
- Round-bottom flask

- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve (2-bromoethyl)benzene in the chosen anhydrous polar aprotic solvent.
- **Addition of Nucleophile:** To the stirred solution, add an equimolar amount of sodium thiomethoxide portion-wise. An exothermic reaction may be observed.
- **Reaction Conditions:** Heat the reaction mixture to a moderate temperature (e.g., 50-70 °C) and maintain for several hours with continuous stirring. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Quench the reaction by adding deionized water.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether (3x).
- **Washing:** Combine the organic layers and wash with deionized water and then with brine to remove any remaining water-soluble impurities.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** The crude product can be purified by vacuum distillation or column chromatography to yield pure **Benzene, [2-(methylthio)ethyl]-**.

Safety Precautions: This reaction should be performed in a well-ventilated fume hood. All reagents are hazardous and should be handled with appropriate personal protective equipment (PPE), including gloves and safety glasses.

Diagram of Proposed Synthesis Workflow:



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Proposed Synthesis of **Benzene, [2-(methylthio)ethyl]-**

**Reference Compound: 2-(Methylthio)ethyl
Methacrylate**

For researchers interested in thioether-containing materials, 2-(methylthio)ethyl methacrylate serves as a relevant example of a commercially available monomer with established applications in materials science. It is important to reiterate that this is a different chemical compound from **Benzene, [2-(methylthio)ethyl]-**.

Applications in Materials Science

- **Stimuli-Responsive Polymers:** Polymers containing 2-(methylthio)ethyl methacrylate units can exhibit sensitivity to external stimuli such as oxidation, which can alter the properties of the material. This is due to the potential for the thioether group to be oxidized to sulfoxide or sulfone.
- **Self-Assembling Materials:** This monomer has been used in polymerization-induced self-assembly (PISA) to create well-defined nanoparticles with various morphologies. These nanomaterials can have applications in drug delivery and nanotechnology.

Experimental Protocol: Polymerization of 2-(Methylthio)ethyl Methacrylate

The following is a generalized protocol for the reversible addition-fragmentation chain-transfer (RAFT) polymerization of 2-(methylthio)ethyl methacrylate, a common controlled radical polymerization technique.

Materials:

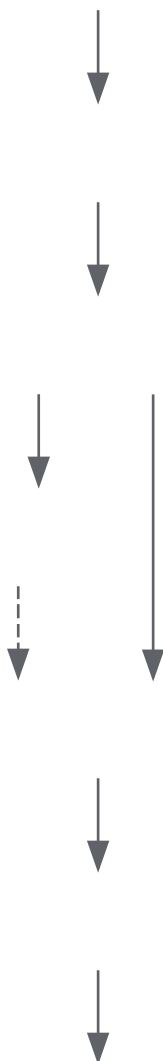
- 2-(Methylthio)ethyl methacrylate (monomer)
- A RAFT chain transfer agent (e.g., 2-cyano-2-propyl dodecyl trithiocarbonate)
- A radical initiator (e.g., Azobisisobutyronitrile - AIBN)
- An appropriate solvent (e.g., 1,4-dioxane or toluene)
- Schlenk flask
- Magnetic stirrer and stir bar
- Inert gas supply (nitrogen or argon)

- Oil bath

Procedure:

- **Reagent Preparation:** In a Schlenk flask, combine the 2-(methylthio)ethyl methacrylate monomer, the RAFT agent, and the initiator in the chosen solvent. The molar ratios of these components will determine the target molecular weight and polydispersity of the resulting polymer.
- **Degassing:** Subject the reaction mixture to several freeze-pump-thaw cycles to remove dissolved oxygen, which can inhibit the polymerization.
- **Polymerization:** Place the sealed Schlenk flask in a preheated oil bath at a temperature suitable for the decomposition of the initiator (e.g., 70 °C for AIBN).
- **Monitoring:** The polymerization is allowed to proceed for a predetermined time to achieve the desired monomer conversion. Samples can be taken periodically to monitor the progress via techniques like nuclear magnetic resonance (NMR) spectroscopy and gel permeation chromatography (GPC).
- **Termination and Precipitation:** To stop the polymerization, cool the flask in an ice bath and expose the mixture to air. The polymer is then isolated by precipitation into a non-solvent (e.g., cold methanol or hexane).
- **Purification:** The precipitated polymer is collected by filtration, washed with the non-solvent, and dried under vacuum to yield the final product.

Diagram of Polymerization Workflow:



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RAFT Polymerization of 2-(Methylthio)ethyl Methacrylate

Future Research Directions for Benzene, [2-(methylthio)ethyl]-

Given the lack of existing data, the field is open for the exploration of **Benzene, [2-(methylthio)ethyl]-** in materials science. Potential research avenues could include:

- Monomer Synthesis and Polymerization: Investigating the introduction of a polymerizable group onto the benzene ring of **Benzene, [2-(methylthio)ethyl]-** to create a novel monomer.
- Additive or Modifier: Evaluating its use as an additive in existing polymer formulations to potentially modify properties such as refractive index, thermal stability, or surface energy.
- Precursor for Functional Materials: Exploring its use as a precursor for the synthesis of more complex molecules with applications in areas like organic electronics or coatings.

It is our hope that this document, by providing the known data and outlining potential research pathways, will be a valuable resource for the scientific community.

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References

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